

3,4-Pyridinedicarboximide: A Technical Guide to Safety, Storage, and Handling

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Compound of Interest

Compound Name: 3,4-Pyridinedicarboximide

Cat. No.: B189428

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, storage, and handling protocols for **3,4-Pyridinedicarboximide** (CAS No. 4664-01-1). The information herein is intended to equip laboratory personnel with the necessary knowledge to handle this chemical compound responsibly, minimizing risks and ensuring a safe research environment.

Chemical and Physical Properties

3,4-Pyridinedicarboximide is a heterocyclic organic compound. A summary of its key physical and chemical properties is presented in Table 1.

| Property | Value | Reference |
|-------------------|--|-----------------|
| CAS Number | 4664-01-1 | [1][2][3][4][5] |
| Molecular Formula | C ₇ H ₄ N ₂ O ₂ | [1][2][3][4][5] |
| Molecular Weight | 148.12 g/mol | [4][5] |
| Appearance | White to light brown crystalline powder | [3][4] |
| Melting Point | 232-235 °C | [4] |
| Solubility | Low solubility in water; soluble in many organic solvents such as alcohols, ketones, and esters. | [3] |
| Purity | ≥96% to 99% depending on the supplier. | [1][3][5] |


Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3,4-Pyridinedicarboximide** is classified as a hazardous substance.[1] The detailed GHS classification is provided in Table 2.

| Hazard Class | Category | Hazard Statement |
|--|-------------|--|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | Category 2A | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity, Single Exposure (Respiratory Tract Irritation) | Category 3 | H335: May cause respiratory irritation |

Signal Word: Warning[1]

Hazard Pictograms:

-  alt text

Safe Handling Procedures

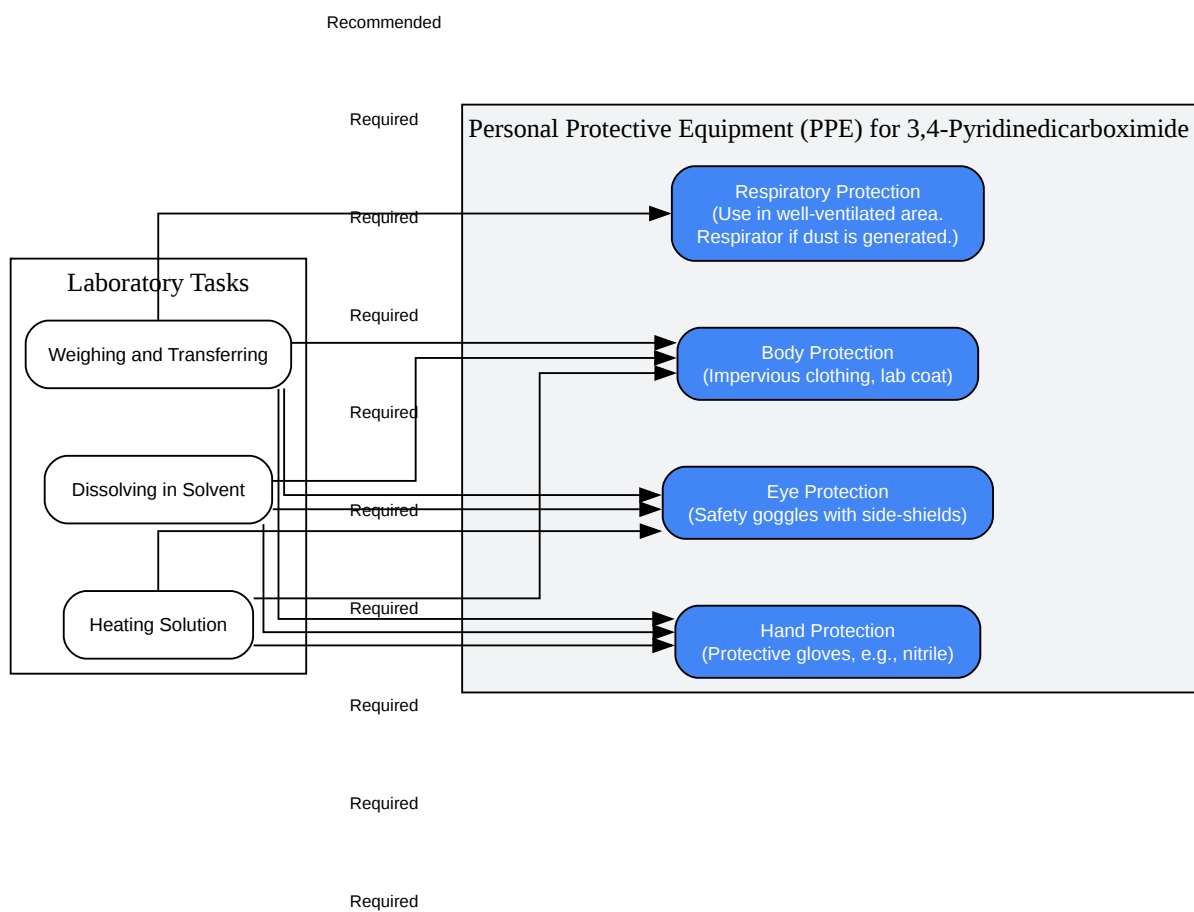
Adherence to proper handling procedures is critical to minimize exposure and prevent adverse health effects.

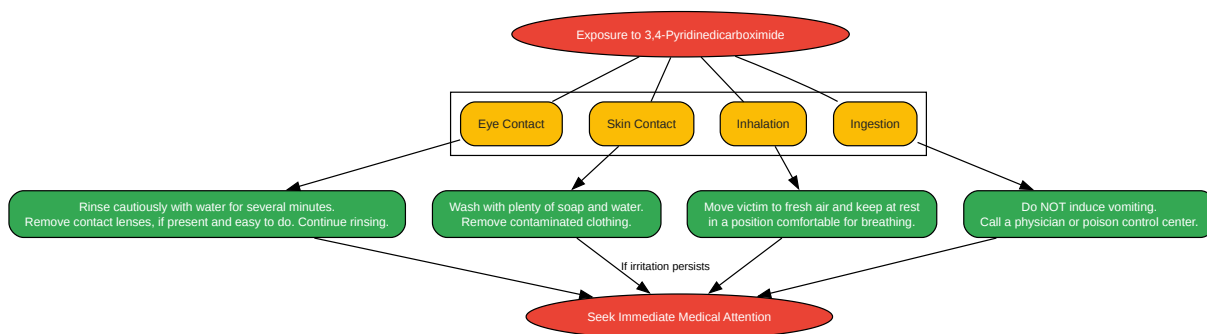
3.1. Engineering Controls:

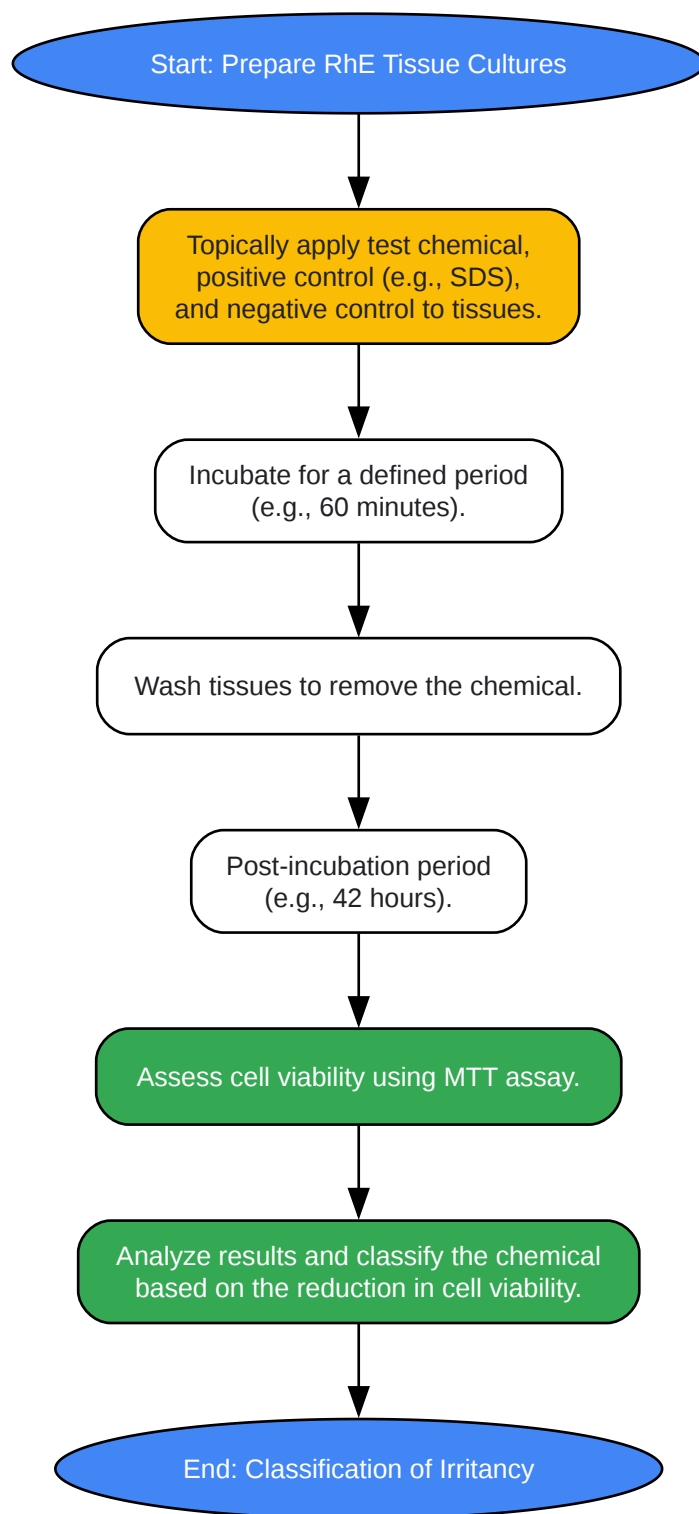
- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.^{[1][6]}
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.^[1]

3.2. Personal Protective Equipment (PPE):

A comprehensive PPE selection guide is illustrated in the diagram below.







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